

11-dehydro Thromboxane B3 sample stability in urine and plasma during storage

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Compound of Interest

Compound Name: 11-dehydro Thromboxane B3

Cat. No.: B10767769

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Technical Support Center: 11-dehydro Thromboxane B3 Sample Stability

This technical support center provides guidance on the stability of **11-dehydro thromboxane B3** in urine and plasma samples during storage. Due to a lack of direct stability data for **11-dehydro thromboxane B3**, the information provided is largely based on studies of the closely related and structurally similar compound, 11-dehydro thromboxane B2. This substitution should be considered when interpreting the data.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for long-term stability of urinary **11-dehydro thromboxane B3**?

A1: While specific data for **11-dehydro thromboxane B3** is limited, studies on its analogue, 11-dehydro thromboxane B2, suggest excellent stability in urine when stored frozen. Urinary 11-dehydro thromboxane B2 has been shown to be stable for up to 10 years when stored at -40°C.[1][2][3][4] For routine long-term storage, freezing at ≤ -20°C is recommended.[5]

Q2: How do multiple freeze-thaw cycles affect the concentration of **11-dehydro thromboxane B3** in urine samples?

A2: Based on data for 11-dehydro thromboxane B2, urinary samples are remarkably stable through multiple freeze-thaw cycles. Studies have shown that urinary 11-dehydro-TxB2 concentrations remain stable for up to 10 sequential freeze-thaw cycles.[1][2][3][4]

Q3: What is the stability of **11-dehydro thromboxane B3** in plasma samples?

A3: Direct stability data for **11-dehydro thromboxane B3** in plasma is not readily available. However, for general metabolite stability in plasma, it is recommended to freeze samples as soon as possible after collection and centrifugation. Long-term storage at -80°C is a common practice for preserving the integrity of a wide range of metabolites in plasma for several years. [6][7] Repeated freeze-thaw cycles should be minimized.

Q4: Are there any preservatives that should be added to urine samples for **11-dehydro thromboxane B3** analysis?

A4: Yes, for urine samples that cannot be tested immediately, the addition of a urinary preservative is recommended to maintain sample integrity.[5] If preservatives are not used, samples should be stored at 2-8°C for no more than 72 hours before being frozen at ≤ -20°C for longer-term storage.[5]

Troubleshooting Guides

Issue 1: Inconsistent or lower-than-expected 11-dehydro Thromboxane B3 levels in stored urine samples.

- Possible Cause: Improper short-term storage before freezing.
 - Troubleshooting Step: Ensure that if urine samples are not frozen immediately, they are stored at 4°C for no longer than 24 hours. Storage at room temperature (25°C) can lead to significant degradation of some urinary biomarkers.[8]
- Possible Cause: Sample degradation due to improper long-term storage temperature.
 - Troubleshooting Step: Verify that long-term storage has been at a consistent temperature of -20°C or lower, with -40°C to -80°C being optimal for extended periods.[1][2][3][4]

Issue 2: Variability in 11-dehydro Thromboxane B3 measurements across different aliquots of the same plasma sample.

- Possible Cause: Inconsistent freeze-thaw procedures.
 - Troubleshooting Step: Implement a standardized protocol for freezing and thawing plasma samples. Snap-freezing in liquid nitrogen and rapid thawing in a room temperature water bath have been shown to minimize changes in metabolite levels compared to slow freezing at -20°C or slow thawing on ice.[\[9\]](#)[\[10\]](#)
- Possible Cause: Ex-vivo production of thromboxanes after sample collection.
 - Troubleshooting Step: Process blood samples as quickly as possible after collection. Use appropriate anticoagulants and consider the addition of a cyclooxygenase inhibitor if pre-analytical thromboxane formation is a concern.

Data on 11-dehydro Thromboxane B2 Stability in Urine

The following tables summarize the stability data for 11-dehydro thromboxane B2 in human urine, which can be used as a proxy for **11-dehydro thromboxane B3**.

Storage Condition	Duration	Analyte	Stability	Reference
-40°C	Up to 10 years	11-dehydro-TxB2	Stable	[1] [2] [3] [4]
-20°C or -70°C	Up to 3 years	11-dehydro-TxB2	Stable	[1]
Freeze-Thaw Cycles	Up to 10 cycles	11-dehydro-TxB2	Stable	[1] [2] [3] [4]

Experimental Protocols

Urine Sample Collection and Storage (based on 11-dehydro-TxB2 protocols)

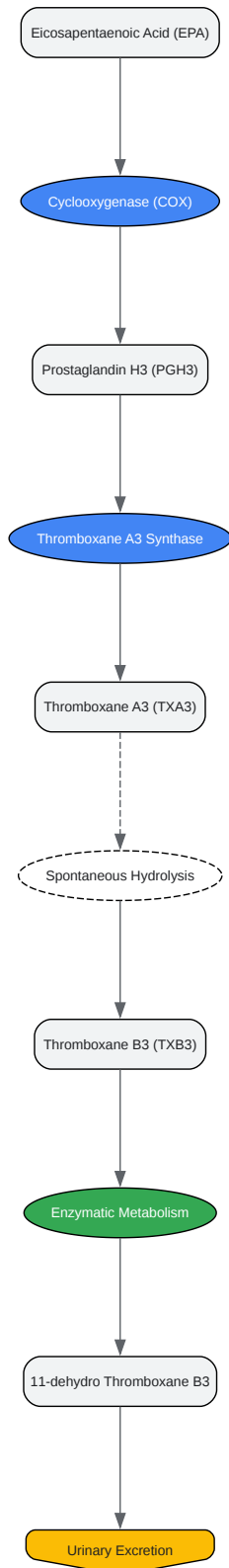
- **Collection:** Collect a random urine sample in a clean collection cup.
- **Preservation:** If not to be analyzed immediately, add a urinary preservative within 24 hours of collection.
- **Short-term Storage:** If not preserved or frozen, store the urine sample at 2-8°C for a maximum of 72 hours.
- **Long-term Storage:** For storage longer than 72 hours, freeze the urine sample at $\leq -20^{\circ}\text{C}$. For very long-term storage (years), -40°C or -80°C is recommended.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
- **Preparation for Analysis:** Prior to analysis, thaw the frozen samples and centrifuge at approximately 1000 x g for 15 minutes to remove any particulate matter.[\[5\]](#)

Plasma Sample Collection and Storage (General Protocol for Metabolites)

- **Collection:** Collect whole blood into tubes containing an appropriate anticoagulant (e.g., EDTA).
- **Processing:** Centrifuge the blood sample (e.g., at 2000 x g for 10 minutes) as soon as possible to separate the plasma.
- **Aliquoting:** Immediately after centrifugation, transfer the plasma into cryovials for storage. This helps to avoid repeated freeze-thaw cycles of the entire sample.
- **Freezing:** For long-term storage, snap-freeze the plasma aliquots in liquid nitrogen or place them in a -80°C freezer.
- **Storage:** Maintain the plasma samples at -80°C for long-term stability.
- **Thawing:** When ready for analysis, thaw the plasma samples rapidly, for example, in a room temperature water bath.

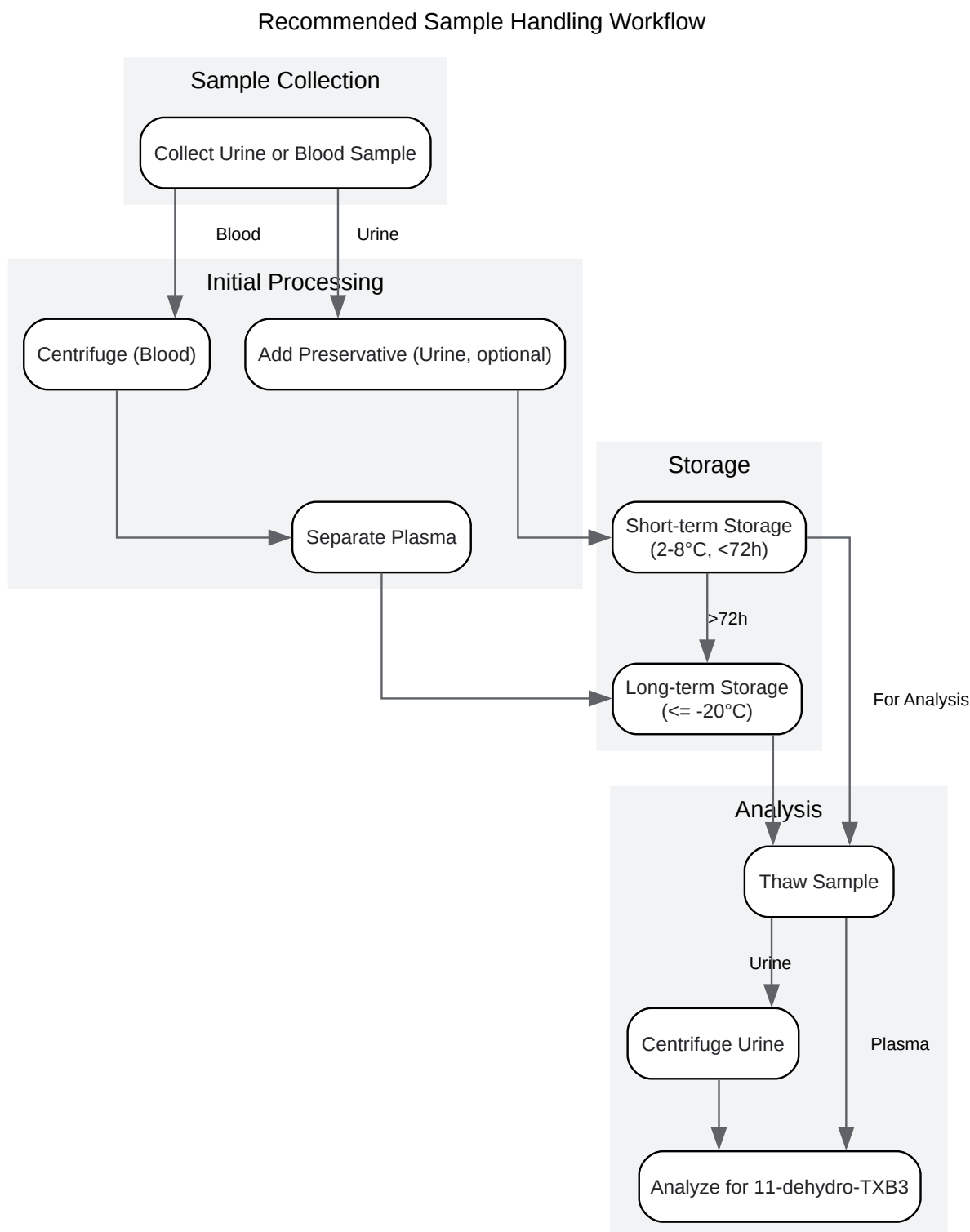
Visualizations

Simplified Thromboxane A3 Metabolism Pathway



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Caption: Simplified metabolic pathway of Thromboxane A3.



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Caption: Recommended workflow for sample handling and storage.

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